

# 1,1-Dibromopentane molecular weight and formula

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## Compound of Interest

Compound Name: 1,1-Dibromopentane

Cat. No.: B15482941

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## Technical Guide: 1,1-Dibromopentane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,1-Dibromopentane**, including its molecular formula and weight. It also outlines a general experimental protocol for its synthesis and presents a visual representation of the synthetic workflow.

## Core Data Presentation

The quantitative data for **1,1-Dibromopentane** are summarized in the table below for easy reference and comparison.

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C <sub>5</sub> H <sub>10</sub> Br <sub>2</sub> <a href="#">[1]</a> |
| Molecular Weight  | 229.94 g/mol <a href="#">[1]</a>                                   |
| CAS Number        | 13320-56-4 <a href="#">[1]</a>                                     |
| IUPAC Name        | 1,1-dibromopentane <a href="#">[1]</a>                             |
| Synonyms          | Pentane, 1,1-dibromo- <a href="#">[1]</a>                          |
| Boiling Point     | 189 °C (estimate)  |
| Melting Point     | -28.63 °C (estimate)   |
| Density           | 1.654 g/mL (estimate)  |

## Synthesis of 1,1-Dibromopentane: Experimental Protocol

A common method for the synthesis of gem-dibromoalkanes, such as **1,1-Dibromopentane**, involves the reaction of an aldehyde with a brominating agent like phosphorus pentabromide. The following is a generalized experimental protocol for such a transformation.

Reaction:



Materials:

- Pentanal
- Phosphorus pentabromide (PBr<sub>5</sub>)
- Anhydrous diethyl ether or other suitable inert solvent
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)

- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

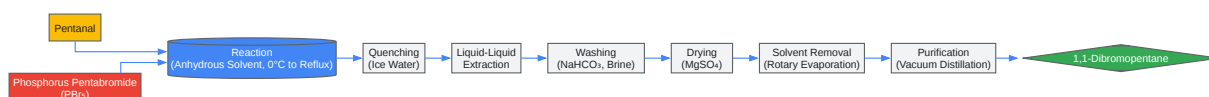
Procedure:

- **Reaction Setup:** In a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and a dropping funnel, place phosphorus pentabromide.
- **Solvent Addition:** Add a suitable anhydrous solvent, such as diethyl ether, to the flask to create a slurry.
- **Reactant Addition:** Cool the flask in an ice bath. Dissolve pentanal in the same anhydrous solvent and add it to the dropping funnel. Add the pentanal solution dropwise to the stirred slurry of phosphorus pentabromide at a rate that maintains the reaction temperature below 10 °C.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. The reaction mixture may then be gently heated to reflux for a period to ensure the reaction goes to completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Carefully pour the reaction mixture over crushed ice to quench the excess phosphorus pentabromide.

- Extraction: Transfer the mixture to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted with additional portions of the solvent.
- Washing: Combine the organic layers and wash sequentially with cold water, saturated sodium bicarbonate solution (to neutralize any acidic byproducts), and brine.
- Drying: Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate.
- Solvent Removal: Filter off the drying agent and remove the solvent from the filtrate using a rotary evaporator.
- Purification: The crude **1,1-Dibromopentane** is then purified by fractional distillation under reduced pressure to yield the final product.

## Synthetic Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **1,1-Dibromopentane** from pentanal.



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Caption: Synthetic workflow for **1,1-Dibromopentane**.

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## References

- 1. m.youtube.com [m.youtube.com]
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